

what is the full name of ddhCTP

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Compound of Interest

Compound Name: ddhCTP

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An In-Depth Technical Guide to 3'-Deoxy-3',4'-didehydro-cytidine triphosphate (**ddhCTP**)

Introduction

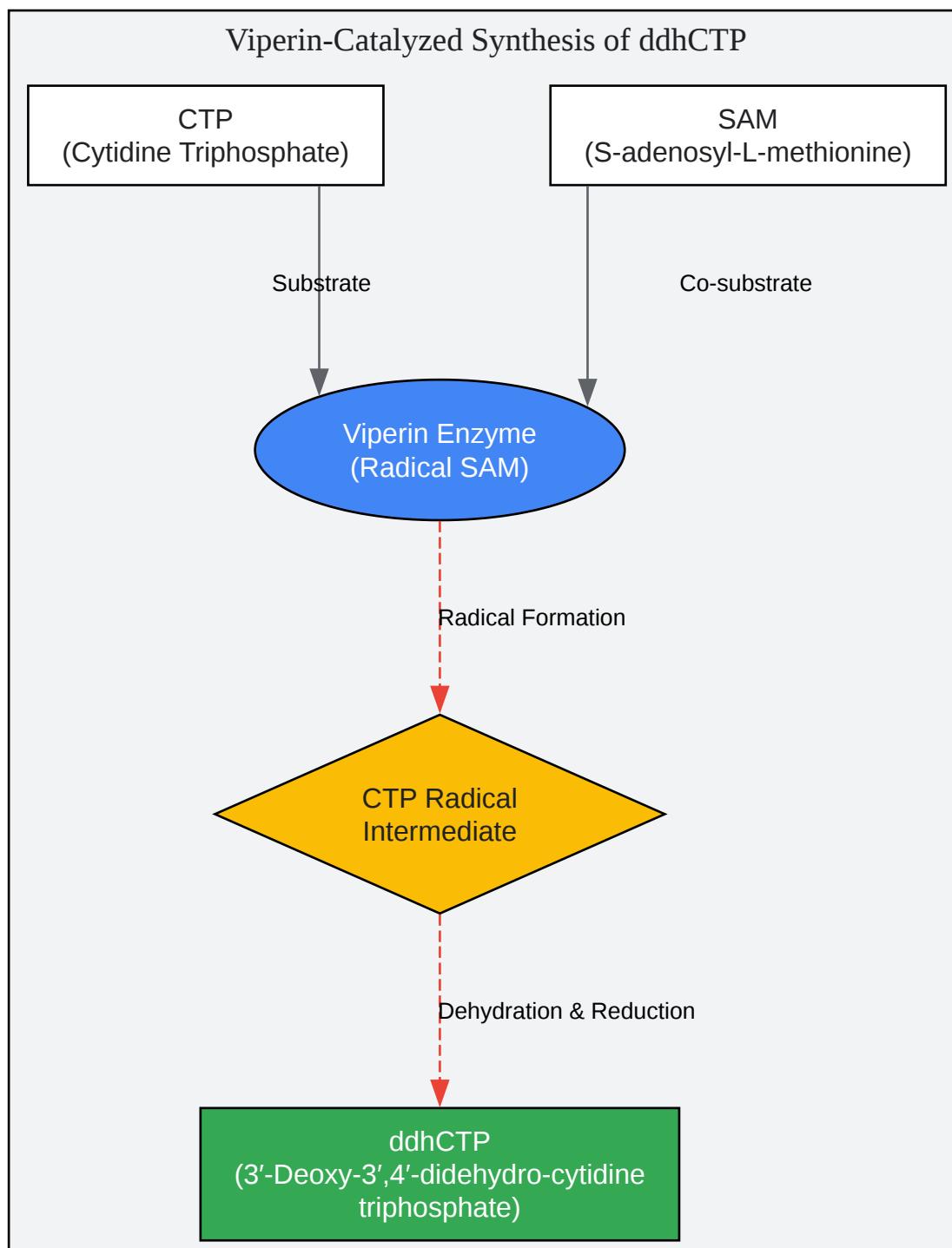
3'-Deoxy-3',4'-didehydro-cytidine triphosphate, commonly abbreviated as **ddhCTP**, is a novel, endogenously produced antiviral ribonucleotide with broad-spectrum activity.[1][2][3][4][5][6] It is a key effector molecule in the innate immune response to viral infections.[1][2][3][4][7] This document provides a comprehensive technical overview of **ddhCTP**, including its biosynthesis, mechanism of action, synthesis protocols, and antiviral activity, tailored for researchers and professionals in drug development.

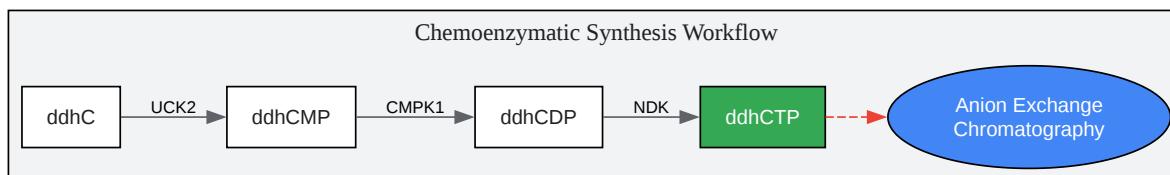
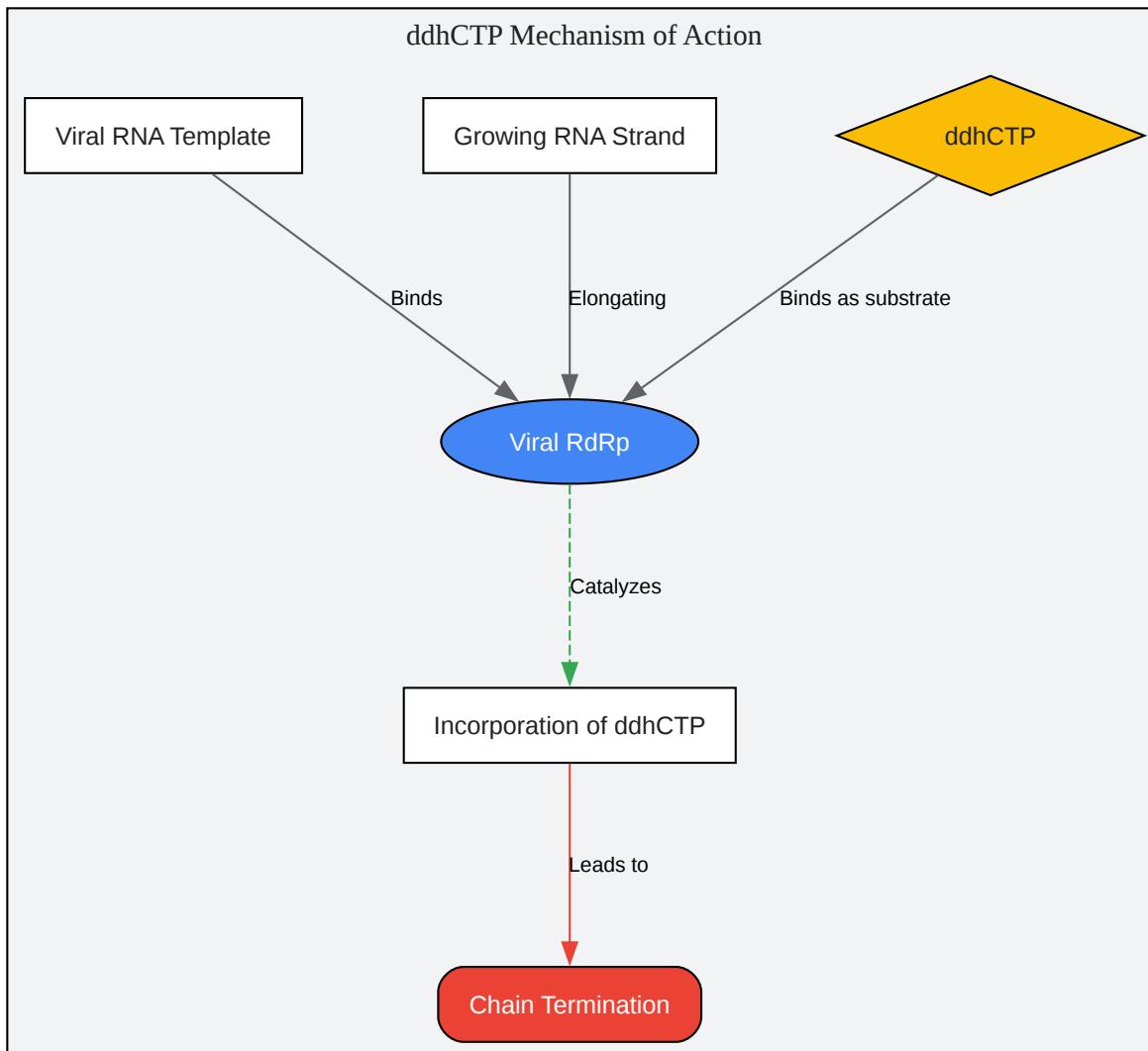
The full name of **ddhCTP** is 3'-Deoxy-3',4'-didehydro-cytidine triphosphate.[1][2][3][4][7]

Biosynthesis and Antiviral Signaling

ddhCTP is synthesized by the interferon-inducible enzyme viperin (virus-inhibitory protein, endoplasmic reticulum-associated, interferon-inducible).[1][2][4][6][8] Viperin is a member of the radical S-adenosyl-L-methionine (SAM) superfamily of enzymes.[6][8][9] The synthesis of **ddhCTP** is a crucial part of the innate immune response to a wide range of RNA and DNA viruses.[6][8][9]

The enzymatic reaction catalyzed by viperin converts cytidine triphosphate (CTP) into **ddhCTP** through a radical-based mechanism.[6][8][9][10] This process involves the abstraction of a hydrogen atom from the CTP ribose, leading to the formation of the 3',4'-didehydro moiety.[10]





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